

Ethyl dichlorophosphate molecular formula

C₂H₅Cl₂O₂P

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Compound of Interest

Compound Name: Ethyl dichlorophosphate

CAS No.: 1498-51-7

Cat. No.: B052158

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An In-depth Technical Guide to **Ethyl Dichlorophosphate** (C₂H₅Cl₂O₂P)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl dichlorophosphate (CAS No: 1498-51-7), also known as ethyl phosphorodichloridate, is a highly reactive organophosphorus compound with the molecular formula C₂H₅Cl₂O₂P.^[1] As a colorless to light brown liquid, it serves as a critical intermediate and phosphorylating agent in a multitude of synthetic processes.^{[1][2]} Its utility spans the agrochemical, pharmaceutical, and polymer industries, where its ability to introduce a phosphoester group is highly valued.^{[1][3][4]} This document provides a comprehensive technical overview of its physicochemical properties, spectroscopic data, synthesis, reactivity, key applications, and detailed experimental protocols.

Physicochemical and Spectroscopic Properties

Ethyl dichlorophosphate is a dense, moisture-sensitive liquid.^{[1][5]} Its key physical and chemical properties are summarized for easy reference.

Physicochemical Data

The quantitative properties of **ethyl dichlorophosphate** are presented in Table 1. This data is essential for handling, reaction setup, and safety considerations.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₅ Cl ₂ O ₂ P	[1] [6] [7] [8]
Molecular Weight	162.94 g/mol	[1] [6] [8] [9]
CAS Number	1498-51-7	[1] [6] [8]
Appearance	Colorless to light brown liquid	[2] [5] [7]
Density	~1.373 g/mL at 25 °C	[6] [10] [11]
Boiling Point	167 °C at 760 mmHg 60-65 °C at 10 mmHg	[6] [11]
Melting Point	-42.5 °C	
Flash Point	>110 °C (>230 °F)	[5] [6]
Vapor Pressure	0.9 ± 0.3 mmHg at 25°C	[1]
Refractive Index (n _{20/D})	~1.434	[6] [7]
Solubility	Reacts with water	[10]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **ethyl dichlorophosphate**. A summary of available spectral data is provided in Table 2.

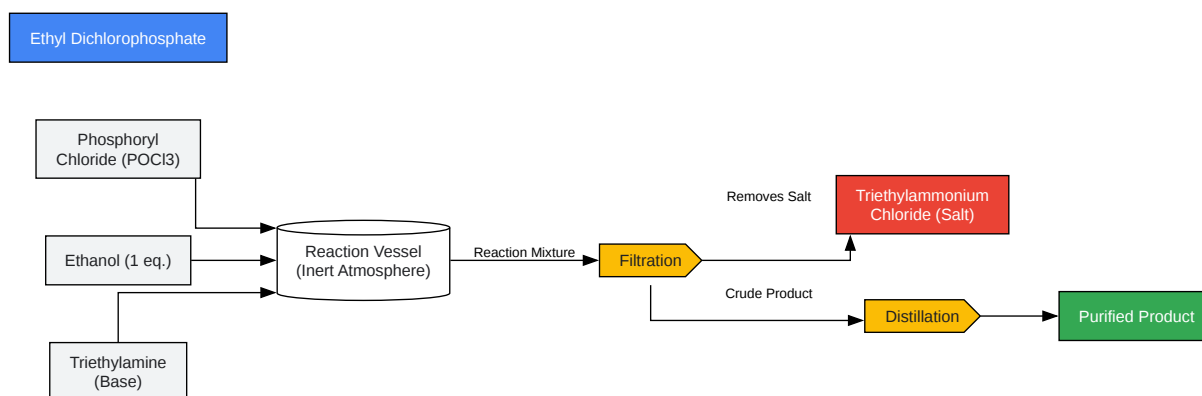
Technique	Data Summary	Source(s)
^1H NMR	Spectrum available	[9]
^{13}C NMR	Spectrum available	[9]
^{31}P NMR	Spectrum available	[9][12]
Infrared (IR) Spectroscopy	Spectrum available (FTIR, neat)	[8][9][13][14]
Mass Spectrometry (MS)	GC-MS data available	[8][9]

Synthesis and Reactivity

Ethyl dichlorophosphate is a highly reactive electrophile, a characteristic that defines its utility and its hazards.[15]

Synthesis

The compound is readily prepared from phosphoryl chloride (POCl_3) and ethanol. The reaction involves the controlled addition of one equivalent of ethanol to phosphoryl chloride, typically in the presence of a tertiary amine base like triethylamine to scavenge the hydrogen chloride (HCl) byproduct.[15]



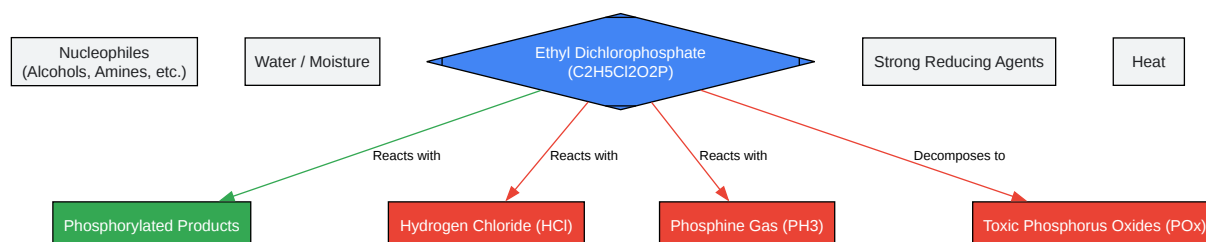
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Caption: General workflow for the synthesis of **Ethyl Dichlorophosphate**.

Reactivity and Stability

- **Moisture Sensitivity:** It is sensitive to moisture and reacts with water to form corrosive hydrogen chloride gas.^{[5][10]}
- **Nucleophilic Substitution:** The two chlorine atoms are excellent leaving groups, making the phosphorus center highly susceptible to attack by nucleophiles such as alcohols, amines, and thiols. This reactivity is the basis for its use as a phosphorylating agent.
- **Hazardous Reactions:** In the presence of strong reducing agents, it can form highly toxic and flammable phosphine gas.^{[10][16]} Partial oxidation may release toxic phosphorus oxides.^{[10][16]}
- **Incompatible Materials:** It should not be stored with strong oxidizing agents or strong bases.^[5]

- Thermal Decomposition: When heated to decomposition, it emits toxic fumes of hydrogen chloride and phosphorus oxides.[1][16]



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Caption: Key reactivity pathways for **Ethyl Dichlorophosphate**.

Experimental Protocols

Detailed and reproducible protocols are vital for successful synthesis and application.

Protocol: Synthesis of Ethyl Dichlorophosphate[16]

This protocol describes the preparation from phosphoryl chloride and ethanol.

Materials:

- Phosphoryl chloride (POCl₃)
- Anhydrous ethanol (EtOH)
- Triethylamine (TEA)
- Anhydrous solvent (e.g., dichloromethane or toluene)

Procedure:

- Set up a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet.
- Charge the flask with phosphoryl chloride and the anhydrous solvent.
- Cool the mixture to -78 °C using a dry ice/acetone bath.
- In the dropping funnel, prepare a solution of 1.0 equivalent of anhydrous ethanol and 1.0 equivalent of triethylamine in the anhydrous solvent.
- Add the ethanol/triethylamine solution dropwise to the stirred phosphoryl chloride solution, maintaining the temperature at -78 °C.
- After the addition is complete, allow the reaction mixture to stir at -78 °C for 15-30 minutes, then warm to room temperature and stir for an additional 2-12 hours.
- The resulting mixture contains a precipitate of triethylammonium chloride. Remove the salt by filtration under an inert atmosphere.
- Remove the solvent from the filtrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield pure **ethyl dichlorophosphate** as a colorless liquid.

Protocol: Synthesis of an Ethyl Phenyl Phosphorochloridate Intermediate[18]

This protocol demonstrates the use of **ethyl dichlorophosphate** as a phosphorylating agent.

Materials:

- **Ethyl dichlorophosphate**
- Phenol
- Triethylamine (TEA)
- Anhydrous Dichloromethane (DCM)

Procedure:

- Dissolve phenol (0.95 eq.) and triethylamine (0.95 eq.) in anhydrous DCM in a flame-dried flask under a nitrogen atmosphere.
- Cool the solution to -78 °C.
- Add **ethyl dichlorophosphate** (1.0 eq.) dropwise to the cooled solution with vigorous stirring.
- Maintain the reaction at -78 °C for 15 minutes.
- Allow the mixture to warm to room temperature and stir for 2 hours.
- The product, ethyl phenyl phosphorochloridate, can be used in subsequent steps or purified after removing the triethylammonium chloride salt by filtration and evaporating the solvent.

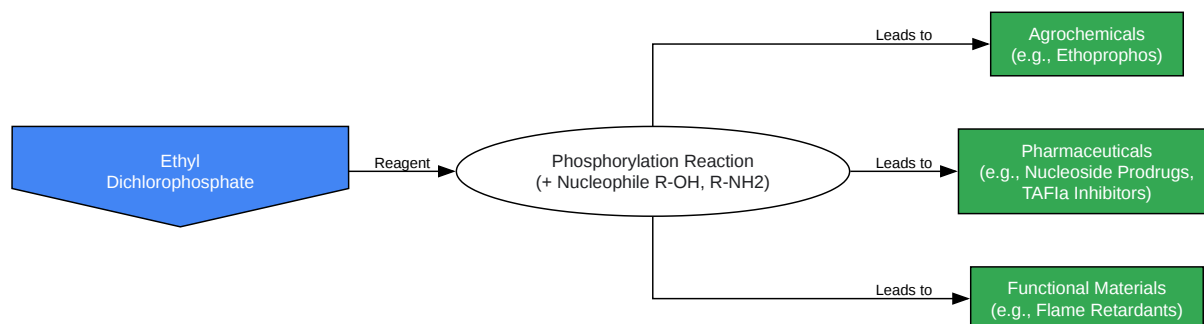
Applications in Research and Drug Development

Ethyl dichlorophosphate is a versatile reagent primarily used as a synthetic intermediate.^[1]
^[2]

Pharmaceutical Synthesis: It is a key building block for creating nucleoside phosphate and phosphonate prodrugs, which are crucial in antiviral therapies (e.g., for Hepatitis C).^[15]^[16] It is also used in the synthesis of cholinesterase inhibitors for treating Alzheimer's disease, as well as various anti-cancer and anti-inflammatory agents.^[3] Recently, it was used to synthesize inhibitors of thrombin-activatable fibrinolysis inhibitor (TAFIa) for potential treatment of pulmonary embolism and ischemic stroke.^[15]

Agrochemical Production: The compound is an essential intermediate in the manufacturing of organophosphate pesticides and herbicides, such as Ethoprophos.^[1]

Material Science: Its ability to introduce phosphorus groups is exploited to create flame-retardant polymers and functional materials with specific thermal or electrical properties.^[4]



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Caption: Role of **Ethyl Dichlorophosphate** as a key synthetic intermediate.

Safety and Handling

Ethyl dichlorophosphate is a hazardous chemical that requires stringent safety protocols.

- Toxicity: It is classified as toxic if swallowed and fatal if inhaled.[5][9]
- Corrosivity: It causes severe skin burns and eye damage.[5][9][16] Contact with skin may cause irreversible tissue destruction.[9][16]
- Handling: Work must be conducted in a well-ventilated fume hood.[10] Use non-sparking tools and prevent electrostatic discharge.[10] A closed system or appropriate exhaust ventilation is recommended.
- Personal Protective Equipment (PPE): Wear chemical-impermeable gloves, tightly fitting safety goggles, a face shield, and fire/flame-resistant clothing.[5][10] In case of inadequate ventilation or risk of inhalation, a full-face respirator is necessary.[5][10]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container under an inert atmosphere (e.g., nitrogen) to protect from moisture.[1][5] Store locked up in a corrosives area.

- Spills: Evacuate the area. Wear a self-contained breathing apparatus and a protective suit.[5]
Absorb spills with inert material (e.g., sand, silica gel) and place in a suitable, closed container for disposal.[5]

Conclusion

Ethyl dichlorophosphate is a foundational reagent in modern organic synthesis, particularly for the introduction of ethyl phosphoester moieties. Its high reactivity, while demanding careful handling, is precisely what makes it invaluable for the development of new pharmaceuticals, advanced agrochemicals, and functional materials. A thorough understanding of its properties, reaction protocols, and safety requirements, as outlined in this guide, is essential for its effective and safe utilization in research and development.

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